

Enavogliflozin In Vitro Assays: Application Notes and Protocols for Diabetes Research

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Compound of Interest

Compound Name: *Enavogliflozin*

Cat. No.: *B607307*

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These application notes provide a detailed overview of in vitro assays relevant to the characterization of **enavogliflozin**, a potent and selective sodium-glucose cotransporter 2 (SGLT2) inhibitor for diabetes research. The included protocols offer step-by-step guidance for key experimental procedures.

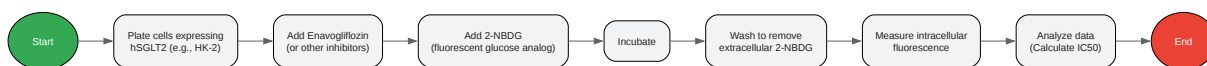
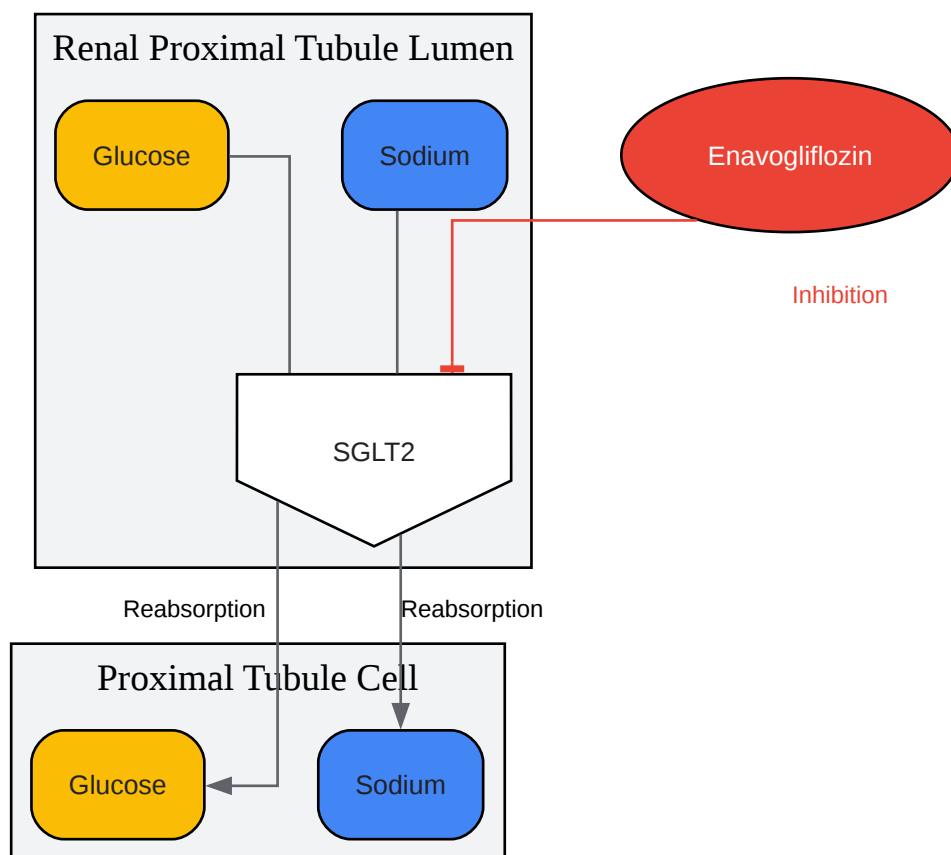
Quantitative Data Summary

Enavogliflozin demonstrates high potency for SGLT2 with significant selectivity over SGLT1. The following table summarizes the key in vitro quantitative data.

Parameter	Value	Species	System	Reference
SGLT2 IC50	0.8 ± 0.3 nM	Human	Cell-based assay	[1]
SGLT1 IC50	549.3 ± 139.6 nM	Human	Cell-based assay	[1]
Selectivity (SGLT1/SGLT2)	~687-fold	Human	Cell-based assay	[1]
Selectivity (SGLT1/SGLT2)	1,015-fold	Not Specified	Not Specified	[2]

Signaling Pathway and Experimental Workflow Visualizations

The following diagrams illustrate the mechanism of SGLT2 inhibition by **enavogliflozin** and the general workflows for the described in vitro assays.



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References

- 1. Radioligand binding methods: practical guide and tips - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. revvity.com [revvity.com]
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